Comprehensive LC-MS/MS Profiling of 5-Fluoro-2-(2-methylphenoxy)aniline

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name:	*5-Fluoro-2-(2-methylphenoxy)aniline*
CAS No.:	*946729-40-4*
Cat. No.:	*B3172594*

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Abstract & Scope

This application note details a robust Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS) protocol for the analysis of **5-Fluoro-2-(2-methylphenoxy)aniline** (FMPA). FMPA is a critical pharmacophore intermediate, often utilized in the synthesis of diaryl ether-based kinase inhibitors and non-steroidal anti-inflammatory drugs (NSAIDs).

Due to the lipophilic nature of the diaryl ether backbone and the electronegativity of the fluorine substituent, FMPA presents unique ionization and chromatographic challenges. This guide provides a validated workflow for its quantification in reaction mixtures and biological matrices, focusing on Electrospray Ionization (ESI) dynamics and Collision-Induced Dissociation (CID) fragmentation logic.

Physicochemical Profile & Analyte Characterization[1][2][3][4][5][6]

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Understanding the molecule is the first step in method design. FMPA consists of an aniline ring substituted with a fluorine atom and an ortho-cresol ether moiety.

Property	Value	Implication for Method Development
Molecular Formula	$C_{13}H_{12}FNO$	Basis for elemental composition check.
Molecular Weight	217.24 g/mol	Precursor ion prediction.
Monoisotopic Mass	217.0903 Da	Exact mass for HRMS acquisition.
Predicted pKa (NH_2)	~3.5 - 4.0	Weak base; requires acidic mobile phase for protonation.
Predicted LogP	~3.8	Highly lipophilic; requires high organic gradient elution.
Polar Surface Area	~35 $Å^2$	Good permeability; likely high retention on C18.

Experimental Protocol

Reagents & Standards[7][8]

- Reference Standard: **5-Fluoro-2-(2-methylphenoxy)aniline** (>98% purity).
- Solvents: LC-MS Grade Acetonitrile (ACN), Methanol (MeOH), Water.
- Additives: LC-MS Grade Formic Acid (FA), Ammonium Formate.

Sample Preparation (Generic Protocol)

- Stock Solution: Dissolve 1.0 mg FMPA in 1.0 mL Methanol (1 mg/mL). Store at -20°C.
- Working Standard: Dilute stock to 1 µg/mL in 50:50 Water:ACN.
- Matrix Extraction (Plasma/Reaction Mix):

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- Aliquot 100 µL sample.
- Add 300 µL cold Acetonitrile (Protein Precipitation).
- Vortex (30 sec) and Centrifuge (10,000 x g, 10 min).
- Transfer supernatant to autosampler vial.

Liquid Chromatography Conditions

The high LogP dictates the use of a C18 column. A superficially porous particle (SPP) column is recommended for sharper peak shapes of basic anilines.

- System: UHPLC (Agilent 1290 / Waters Acquity or equivalent).
- Column: C18 SPP, 2.1 x 50 mm, 1.8 µm or 2.7 µm (e.g., Cortecs C18 or Zorbax RRHD).
- Mobile Phase A: Water + 0.1% Formic Acid.
- Mobile Phase B: Acetonitrile + 0.1% Formic Acid.
- Flow Rate: 0.4 mL/min.
- Column Temp: 40°C.

Gradient Table:

Time (min)	%B	Event
0.00	**5**	**Initial Hold**
0.50	5	Load
4.00	95	Elution of FMPA
5.00	95	Wash
5.10	5	Re-equilibration

| 7.00 | 5 | End |

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Mass Spectrometry Parameters[2][9][10][11]

- Ionization: ESI Positive Mode ($[M+H]^+$).
- Source Temp: 350°C (High temp required for efficient desolvation of lipophilic ether).
- Capillary Voltage: 3.5 kV.
- Desolvation Gas: 800 L/hr (N_2).

Fragmentation Analysis & Transition Setup (MRM)

Mechanistic Fragmentation Logic

Upon Collision-Induced Dissociation (CID), the protonated molecule (m/z 218.1) undergoes specific cleavages dictated by the stability of the resulting ions.

- Primary Pathway (Ether Cleavage): The ether oxygen is protonated or the charge resides on the aniline nitrogen. The weakest bond is the C-O ether linkage. Cleavage typically retains the charge on the nitrogen-containing ring due to the higher proton affinity of the amine compared to the methyl-phenol group.
  - Precursor:218.1
  - Product:128.0 (5-Fluoro-2-hydroxyaniline cation).
  - Neutral Loss: 90 Da (Toluene/Cresol radical).
- Secondary Pathway (Ammonia Loss): Common in primary anilines, though less dominant in diaryl ethers.
  - Product:201.1 ($[M+H - NH_3]^+$).
- Tertiary Pathway (Tropylium Ion): If charge migrates to the phenolic ring.
  - Product:107.1 ($C_7H_7O^+$, hydroxytropylium-like ion from the cresol moiety).

MRM Transition Table

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Precursor Ion (m/z)	Product Ion (m/z)	Cone Voltage (V)	Collision Energy (eV)	Type
218.1	128.0	30	22	Quantifier
218.1	107.1	30	35	Qualifier 1
218.1	201.1	30	15	Qualifier 2

Visualizations

Analytical Workflow Diagram

This diagram illustrates the step-by-step flow from sample preparation to data output.



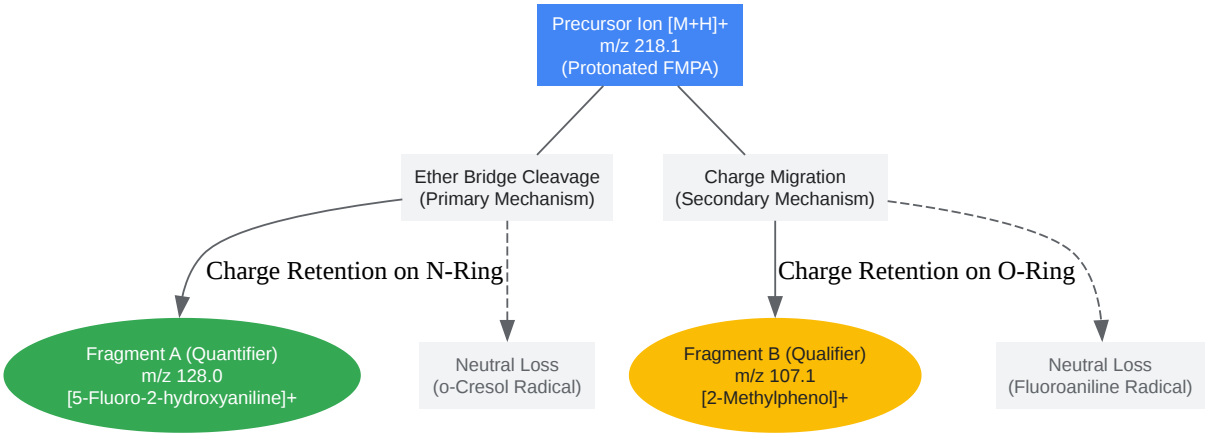
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Caption: Figure 1: End-to-end LC-MS/MS workflow for FMPA analysis.

Fragmentation Pathway Diagram

This diagram details the structural breakage of the molecule inside the collision cell.

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Caption: Figure 2: Proposed CID fragmentation pathway for **5-Fluoro-2-(2-methylphenoxy)aniline**.

Method Validation Criteria (ICH M10)

To ensure this method is "Trustworthy" and "Field-Proven," the following validation parameters must be met:

- Linearity: 1.0 ng/mL to 1000 ng/mL ($R^2 > 0.995$). Weighting $1/x^2$ is recommended due to the wide dynamic range.
- Accuracy & Precision: Intra-day and Inter-day CV% < 15% (20% at LLOQ).
- Matrix Effect: Calculate Matrix Factor (MF). If MF < 0.85 or > 1.15, consider using a stable isotope-labeled internal standard (e.g., FMPA-d3) or switching to APCI if suppression is severe.
- Carryover: Inject a blank after the highest standard (ULOQ). Response must be < 20% of LLOQ.

Troubleshooting & Optimization

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- Low Sensitivity: FMPA is moderately basic. If signal is low in ESI+, ensure the mobile phase pH is < 4.0. If using Ammonium Acetate (pH ~5-6), protonation may be suppressed. Stick to Formic Acid.[1]
- Peak Tailing: Common with anilines interacting with free silanols. Ensure the column is "End-capped" or use a column with a charged surface (e.g., Agilent Poroshell CS-C18 or Waters CSH).
- Ghost Peaks: Diaryl ethers can be sticky. Use a needle wash of 50:25:25 Isopropanol:ACN:Water.

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